

# gold tribromide storage stability issues

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Gold tribromide

CAS No.: 10294-28-7

Cat. No.: S570179

[Get Quote](#)

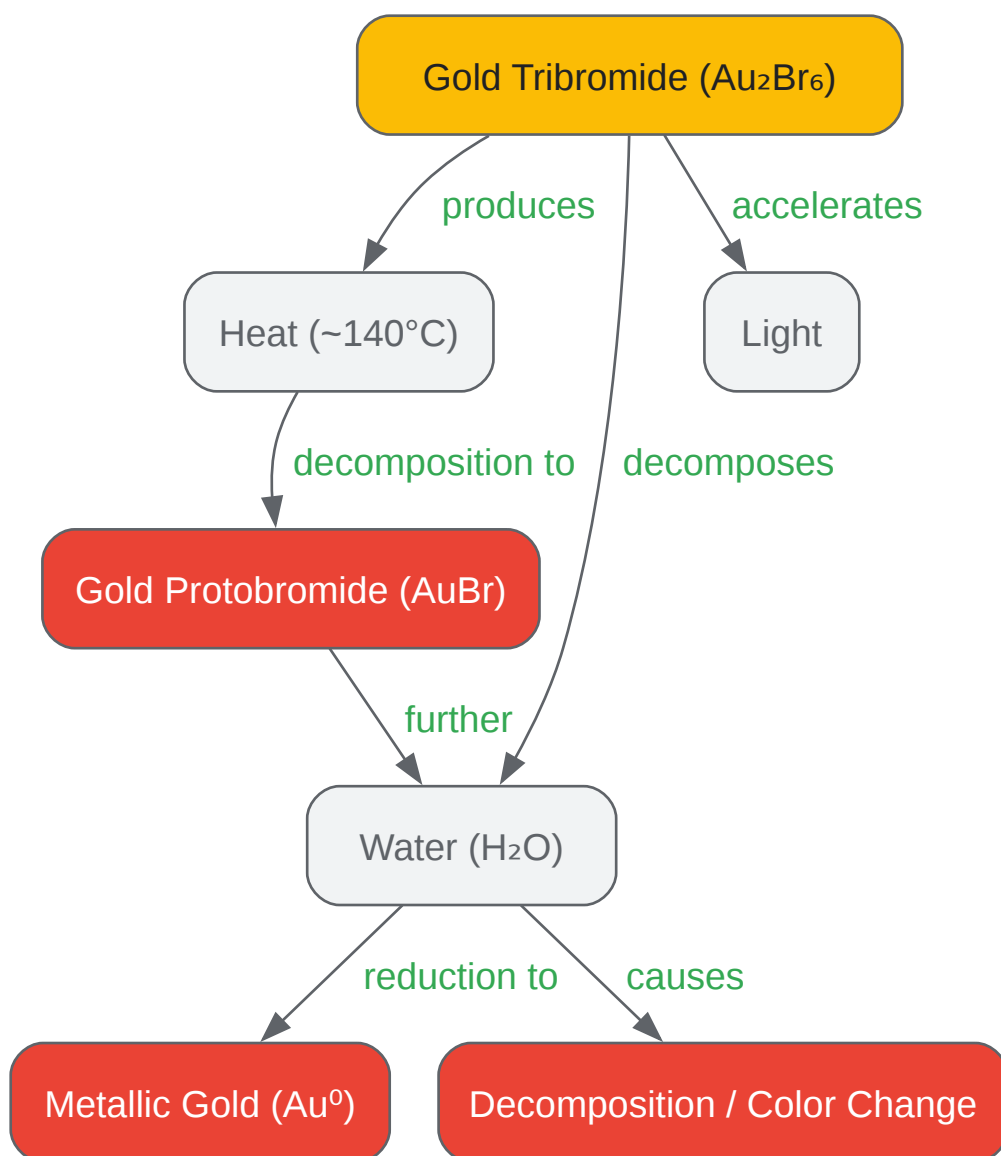
## Chemical Overview & Stability Issues

Gold(III) bromide, often referred to as **gold tribromide**, typically exists as a dimer ( $\text{Au}_2\text{Br}_6$ ). It presents as dark-red to black crystals or a powder [1] [2]. Its inherent instability is the root cause of most storage-related problems.

The primary factors affecting its stability are:

- **Moisture ( $\text{H}_2\text{O}$ ):** **Gold tribromide** is **deliquescent** (absorbs moisture from the air) and can be decomposed by water [2] [3].
- **Light:** Exposure to light can accelerate its decomposition process.
- **Temperature:** While its melting point is **97.5 °C**, it should be stored at room temperature under controlled conditions to minimize degradation [2].

The decomposition often involves reduction, where the gold(III) cation ( $\text{Au}^{3+}$ ) is reduced to gold(I) ( $\text{Au}^+$ ) or even to metallic gold ( $\text{Au}^0$ ). For instance, the monobromide ( $\text{AuBr}$ ) can form upon heating the tribromide, and it further decomposes in water to give metallic gold and the tribromide [3].



[Click to download full resolution via product page](#)

Diagram 1: Primary decomposition pathways of **gold tribromide**, triggered by heat and moisture.

## Storage & Handling Guidelines

Adhering to proper storage protocols is essential to maintain the chemical integrity of **gold tribromide**.

Table 1: Summary of Storage Conditions for **Gold Tribromide**

Factor	Recommended Condition	Rationale & Notes
Container	Airtight, sealed container	Prevents absorption of atmospheric moisture (deliquescence) [2].
Environment	Cool, dry, and dark place	Minimizes decomposition from heat, humidity, and light. A desiccator is ideal.
Labeling	Corrosive (GHS Skin Corr. 1B)	Material is hazardous, causing severe skin burns and eye damage [1].
PPE	Eyeshields, gloves, faceshields	Essential personal protective equipment during handling [1].

## Troubleshooting FAQs

**Q1: My gold tribromide powder has changed color from dark red/black to a different shade, or its solution has lost color. What happened?** This is a classic sign of decomposition. **Gold tribromide** solutions are intensely colored (brownish-red to nearly black), and a loss of color indicates a reduction of  $\text{Au}^{3+}$ .

- **Primary Cause:** Exposure to moisture, light, or reducing agents.
- **Solution:**
  - Check the integrity of the storage container. Ensure it is sealed tightly and stored in a desiccator.
  - When preparing solutions, use anhydrous and deoxygenated solvents if possible.
  - If the color change is significant, the material may be too degraded for sensitive catalytic applications and should be discarded.

**Q2: My reaction using gold tribromide as a catalyst is not proceeding as expected, with lower yields or different products. Could the catalyst be at fault?** Yes, decomposed catalyst can have altered or no catalytic activity.

- **Primary Cause:** The active  $\text{Au}^{3+}$  species has degraded.
- **Solution:**
  - Test the catalyst activity with a known, reliable reaction protocol to verify its potency.

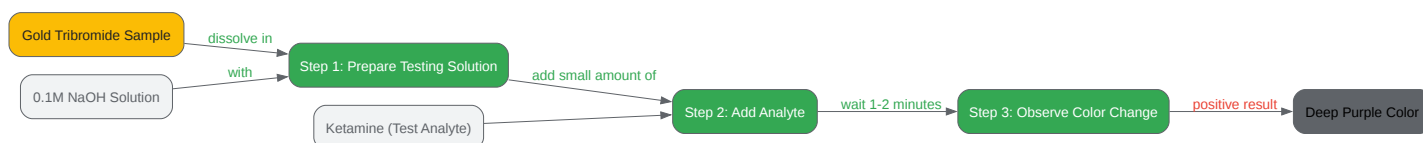
- Use a fresh batch of **gold tribromide** from a sealed container for critical experiments.
- Consider the order of addition in your reaction; adding the catalyst immediately before initiating the reaction can help.

**Q3: A precipitate, often purple or metallic, forms in my gold tribromide solution. What is it?** The precipitate is likely reduced gold species.

- **Purple/Brown Precipitate:** This strongly suggests the formation of **metallic gold (Au<sup>0</sup>)** nanoparticles or colloids. This occurs when Au<sup>3+</sup> is fully reduced, a process that can be accelerated by impurities, light, or even the container material [3].
- **Solution:** Use high-purity solvents and ensure containers are chemically clean and inert (e.g., glass). Protect solutions from light by using amber glassware.

## Experimental Protocol: Verifying Purity and Catalytic Activity

This protocol provides a method to verify the functionality of your **gold tribromide** sample using a simple colorimetric test.



[Click to download full resolution via product page](#)

*Diagram 2: Workflow for a colorimetric test to verify the activity of **gold tribromide**.*

**Objective:** To confirm that a sample of **gold tribromide** is active and can undergo a characteristic chemical reaction.

**Methodology (Based on a documented ketamine detection test) [2]:**

- **Preparation:** Dissolve your **gold tribromide** sample in 0.1M sodium hydroxide (NaOH) to prepare a 0.25% w/v solution. A functional sample should produce a **brownish-yellow solution**.
- **Testing:**
  - Place two drops of the prepared test solution into a well on a spotting plate.
  - Add a small amount of your test analyte (e.g., ketamine).
- **Observation:**
  - **Expected Positive Result:** The mixture develops a **deep purple color within approximately one minute**, turning to a dark, blackish-purple within two minutes. This confirms the presence of reactive Au<sup>3+</sup>.
  - **Negative Result (Degraded Catalyst):** No color change, or a significantly delayed/unexpected color change, suggests the **gold tribromide** is no longer chemically active.

**Note:** This test is cited for ketamine detection but serves as a good functional check for the gold complex. Be aware that other compounds with phenol and hydroxyl groups can also cause instant color changes [2].

## Key Takeaways

- **Stability is the Main Challenge:** **Gold tribromide** is inherently unstable to moisture, light, and heat, leading to decomposition and loss of catalytic activity [2] [3].
- **Prevention is Paramount:** Strict adherence to storage in a sealed container within a cool, dark, and dry environment (like a desiccator) is non-negotiable [1] [2].
- **Verify Activity Experimentally:** If in doubt about the quality of an old sample, use a simple functional test like the colorimetric assay described above before proceeding with critical research experiments [2].

### *Need Custom Synthesis?*

*Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.*

## References

1. (III) bromide 99.9 trace metals 10294-28-7 Gold [sigmaaldrich.com]
2. (III) bromide - Wikipedia Gold [en.m.wikipedia.org]
3. Bromides - 911Metallurgist Gold [911metallurgist.com]

To cite this document: Smolecule. [gold tribromide storage stability issues]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b570179#gold-tribromide-storage-stability-issues>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)